

Personal protective equipment for handling 6-Bromobenzofuran-2-carboxylic acid

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Compound of Interest

Compound Name: 6-Bromobenzofuran-2-carboxylic acid

Cat. No.: B1332246

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Essential Safety and Handling Guide for 6-Bromobenzofuran-2-carboxylic acid

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds such as **6-Bromobenzofuran-2-carboxylic acid**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a culture of safety and build trust in laboratory practices.

Chemical Identifier:

- Name: **6-Bromobenzofuran-2-carboxylic acid**
- CAS Number: 439107-94-5
- Molecular Formula: $C_9H_5BrO_3$
- Molecular Weight: 241.04 g/mol [1]

Hazard Identification and Personal Protective Equipment

According to its Safety Data Sheet (SDS), **6-Bromobenzofuran-2-carboxylic acid** is classified as follows:

- Acute toxicity, oral (Category 4)[\[2\]](#)
- Skin corrosion/irritation (Category 2)[\[2\]](#)
- Serious eye damage/eye irritation (Category 2A)[\[2\]](#)
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[\[2\]](#)

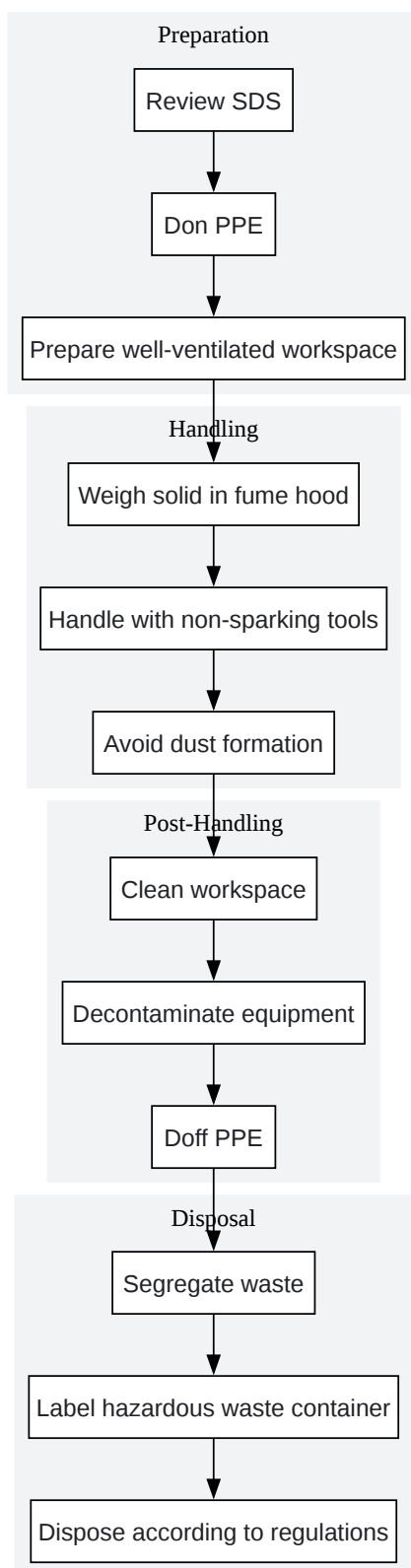
The signal word for this chemical is "Warning".[\[2\]](#) Hazard statements indicate that it is harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[\[2\]](#)

To mitigate these risks, the following personal protective equipment (PPE) is mandatory.

PPE Category	Required Equipment	Specifications
Eye/Face Protection	Safety glasses with side-shields or goggles	Must conform to EN166 (EU) or NIOSH (US) standards.[3] A face shield may be necessary for splash hazards.
Hand Protection	Chemically resistant gloves	Nitrile rubber gloves are a common standard for protection against a variety of organic solvents.[4] Always inspect gloves for integrity before use and use proper removal technique.[3]
Body Protection	Laboratory coat	A buttoned lab coat with long sleeves is recommended to protect skin and clothing.[4] For larger quantities or increased risk of splashing, a chemically impervious apron should be worn.
Respiratory Protection	Dust mask or respirator	Use in a well-ventilated area. [5] If dust formation is likely or ventilation is inadequate, a NIOSH-approved P95 or P100 particulate respirator is necessary.[3]

Experimental Workflow and Handling Procedures

Proper handling procedures are critical to minimize exposure and ensure safety. The following workflow outlines the necessary steps for safely using **6-Bromobenzofuran-2-carboxylic acid** in a laboratory setting.



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Safe Handling Workflow for **6-Bromobenzofuran-2-carboxylic acid**

Step-by-Step Handling Protocol:

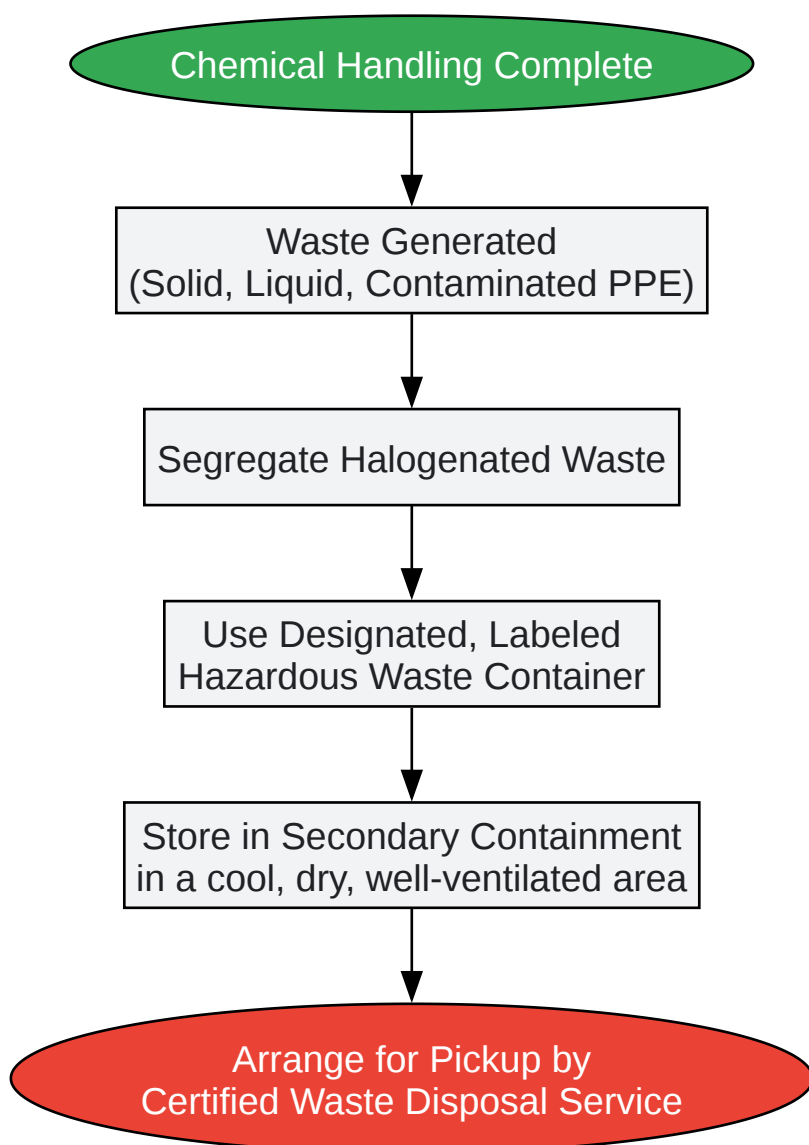
- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before beginning any work.
 - Put on all required personal protective equipment as detailed in the table above.
 - Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)
- Handling:
 - Avoid all personal contact, including inhalation of dust.[\[5\]](#)
 - When weighing or transferring the solid, do so carefully to prevent the formation and dispersal of dust.[\[5\]](#)
 - Use non-sparking tools to handle the chemical.[\[6\]](#)
 - Keep the container tightly closed when not in use.[\[6\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[5\]](#)
- In Case of Exposure:
 - If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[2\]](#)
 - In case of skin contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Consult a physician.[\[2\]](#)
 - In case of eye contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[\[2\]](#) Seek immediate medical attention.
 - If swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[\[3\]](#)

Disposal Plan

Proper disposal of **6-Bromobenzofuran-2-carboxylic acid** and its containers is crucial to prevent environmental contamination and ensure compliance with regulations.

Waste Treatment Methods:

- Product Disposal:
 - Unused or waste material should be treated as hazardous waste.
 - Dispose of contents and container to an authorized hazardous or special waste collection point in accordance with local, state, and federal regulations.[5]
 - Options may include incineration in a chemical incinerator equipped with an afterburner and scrubber or disposal in an authorized landfill.[3][5]
- Contaminated Packaging:
 - Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning if possible.[6]
 - Alternatively, puncture the container to render it unusable and dispose of it in a sanitary landfill.[6]



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Waste Disposal Logical Flow

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